

Vamidothion chemical structure and physicochemical properties

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Compound of Interest

Compound Name: Vamidothion

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Vamidothion: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Vamidothion is an organophosphate insecticide and acaricide known for its systemic activity in plants. This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, and mechanism of action. Key quantitative data are presented in structured tables for ease of reference. Furthermore, this document outlines generalized experimental protocols for the determination of critical physicochemical parameters and includes a visual representation of its primary biological target interaction.

Chemical Structure and Identification

Vamidothion is chemically identified as O,O-Dimethyl S-(2-(1-methylcarbamoylethylthio)ethyl) phosphorothioate.[1] It is an organic thiophosphate that contains a characteristic phosphorothioate group.[2] The presence of a chiral center results in **Vamidothion** existing as a mixture of optical isomers.[3]

Identifier	Value	Source
IUPAC Name	2-(2-dimethoxyphosphorylsulfanylet hylsulfanyl)-N-methylpropanamide	[2][4]
CAS Number	2275-23-2	
Molecular Formula	C8H18NO4PS2	
SMILES	CC(C(=O)NC)SCCSP(=O)(OC)OC	
InChIKey	LESVOLZBIFDZGS-UHFFFAOYSA-N	

Physicochemical Properties

The physicochemical properties of **Vamidotion** are crucial for understanding its environmental fate, transport, and biological activity. It presents as colorless crystals or a colorless to pale yellow liquid.

Property	Value	Source
Molecular Weight	287.34 g/mol	
Melting Point	46-48°C	
Boiling Point	Decomposes on burning	
Water Solubility	Very good	
Vapor Pressure	Negligible at 20°C	
Appearance	Colorless crystals	

Experimental Protocols

Detailed experimental protocols for the determination of **Vamidotion**'s specific physicochemical properties are not readily available in the public domain. However, the

following sections describe generalized, standard laboratory procedures for determining the key properties of organic compounds like **Vamidothion**.

Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined by heating a small sample in a capillary tube and observing the temperature range over which it melts.

Methodology:

- A small amount of finely powdered **Vamidothion** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.
- The sample is heated at a slow, controlled rate (e.g., 1-2°C per minute).
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- A sharp melting range (typically 1-2°C) is indicative of a pure compound.

Water Solubility Determination (Flask Method)

The solubility of an organic compound in water is determined by finding the maximum amount of the substance that can be dissolved in a given amount of water at a specific temperature.

Methodology:

- A known volume of distilled water is placed in a flask and maintained at a constant temperature (e.g., 20°C) using a water bath.
- Small, pre-weighed portions of **Vamidothion** are added to the flask.

- The mixture is stirred vigorously after each addition until the solid is completely dissolved.
- The process is continued until a saturated solution is formed, indicated by the persistence of undissolved solid.
- The total weight of the dissolved **Vamidothion** is recorded, and the solubility is expressed in grams per 100 mL of water.

Vapor Pressure Determination (Gas Saturation Method)

The vapor pressure of a substance is the pressure exerted by its vapor when in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

Methodology:

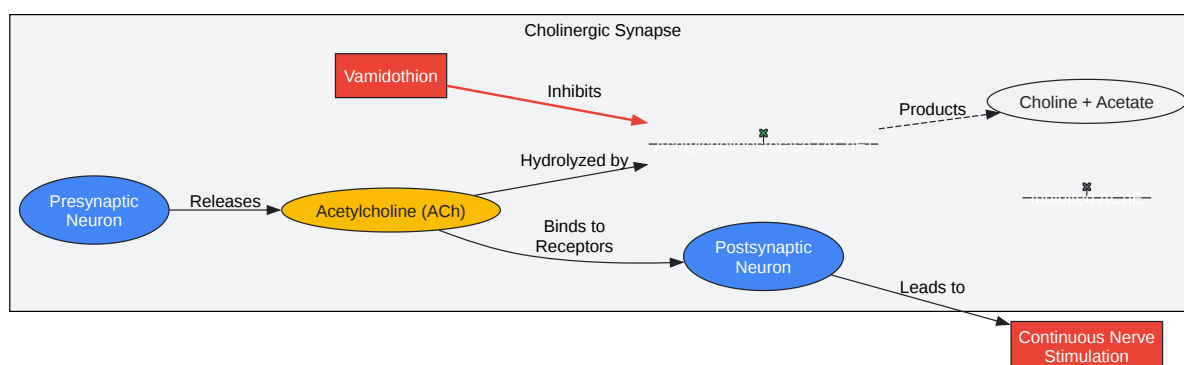
- A stream of an inert gas (e.g., nitrogen) is passed at a known, slow, and constant flow rate through or over a sample of **Vamidothion** maintained at a constant temperature.
- The inert gas becomes saturated with the vapor of **Vamidothion**.
- The mass of **Vamidothion** vapor carried by the gas is determined by passing the gas stream through a cold trap or an absorbent and measuring the increase in mass.
- The vapor pressure is then calculated from the mass of vaporized substance, the volume of the carrier gas, and the temperature, using the ideal gas law.

Mechanism of Action: Acetylcholinesterase Inhibition

Vamidothion, like other organophosphate insecticides, exerts its toxic effects primarily through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine (ACh), terminating the nerve impulse.

The inhibition of AChE by **Vamidothion** leads to an accumulation of ACh at the synaptic cleft. This results in the continuous stimulation of cholinergic receptors, leading to a state of

cholinergic crisis characterized by symptoms such as muscle weakness, paralysis, and in severe cases, respiratory failure and death.



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Caption: **Vamidothion**'s inhibition of acetylcholinesterase.

Conclusion

Vamidothion is a potent organophosphate insecticide with well-defined chemical and physical properties. Its primary mechanism of action involves the irreversible inhibition of acetylcholinesterase, leading to neurotoxicity. The information presented in this guide provides a foundational understanding for researchers and professionals working in the fields of toxicology, environmental science, and drug development. Further research into specific analytical methods and the environmental fate of **Vamidothion** is encouraged for a more comprehensive risk assessment.

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